

Preparation of Atinvcitinib Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: *Atinvcitinib*

Cat. No.: *B10858040*

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Introduction

Atinvcitinib is a selective Janus kinase (JAK) inhibitor with high specificity for JAK1.[1] This selectivity makes it a valuable tool for studying cytokine signaling pathways mediated by JAK1, which are implicated in inflammatory and allergic conditions.[1] Proper preparation of a stock solution is the first critical step for accurate and reproducible in vitro and in vivo experiments. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **Atinvcitinib** due to its high solubilizing capacity for this compound.[2][3] This document provides a detailed protocol for the preparation, storage, and handling of **Atinvcitinib** stock solutions in DMSO.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Atinvcitinib** is provided in the table below for easy reference.

| Property | Value | Reference |
|--------------------|--|-----------|
| Molecular Weight | 360.34 g/mol | [4] |
| CAS Number | 2169273-59-8 | |
| Chemical Formula | C ₁₆ H ₁₇ FN ₆ O ₃ | |
| Appearance | Solid powder | |
| Solubility in DMSO | Up to 100 mg/mL (277.52 mM) | |

Experimental Protocol: Preparation of a 10 mM Atinvcitinib Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Atinvcitinib** in DMSO. Adjust the calculations accordingly for different desired concentrations.

Materials:

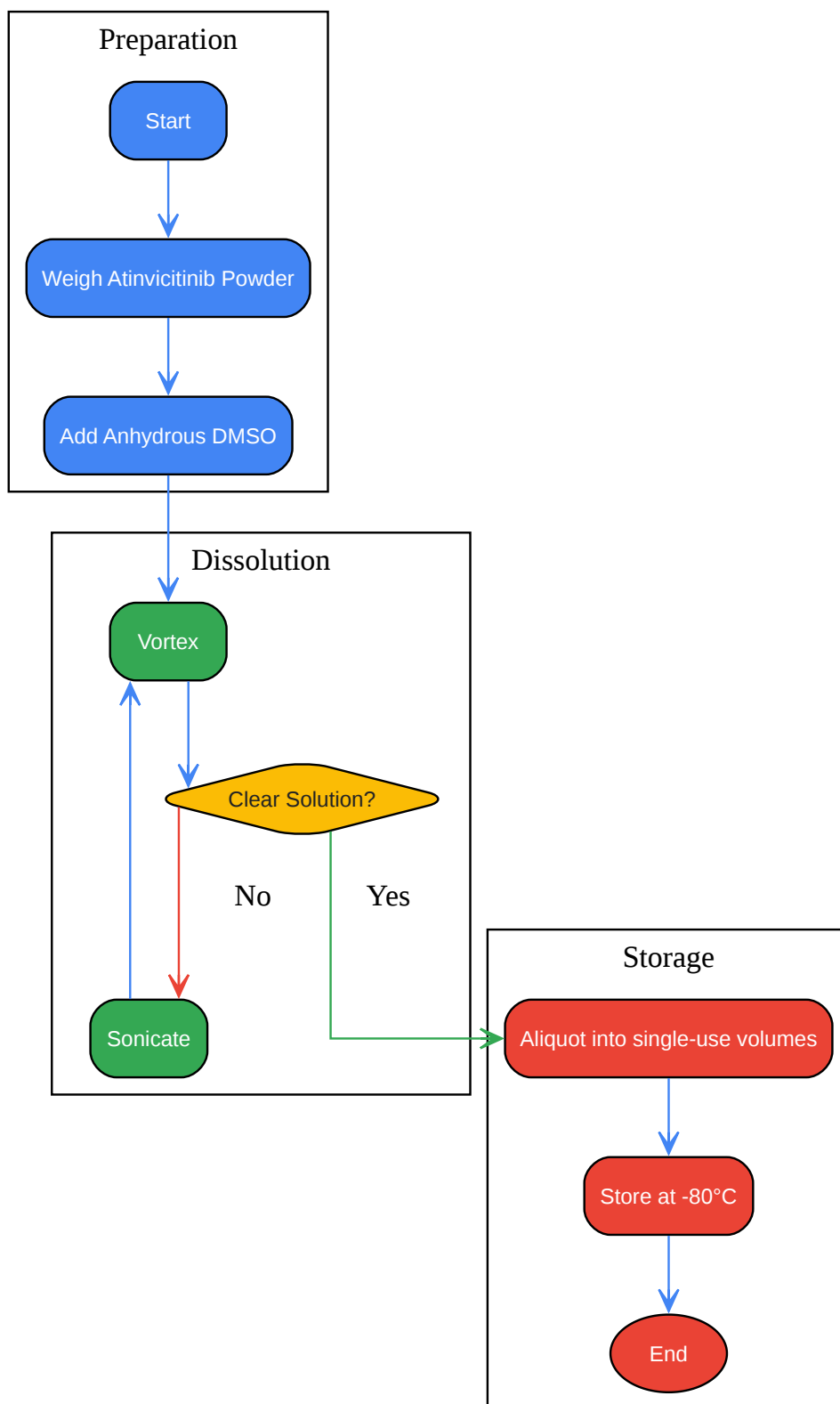
- **Atinvcitinib** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Sonicator (recommended)
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Procedure:

- Pre-weighing Preparations:

- Ensure the analytical balance is calibrated and level.
- Place a new, clean microcentrifuge tube or vial on the balance and tare to zero.
- Weighing **Atinvcitinib**:
 - Carefully weigh the desired amount of **Atinvcitinib** powder into the tared tube. For example, to prepare 1 mL of a 10 mM stock solution, you would need 3.60 mg of **Atinvcitinib**.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 360.34 \text{ g/mol} = 0.00360 \text{ g} = 3.60 \text{ mg}$
- Adding DMSO:
 - Using a calibrated micropipette, add the calculated volume of DMSO to the tube containing the **Atinvcitinib** powder. For the example above, add 1 mL of DMSO.
- Dissolution:
 - Tightly cap the tube.
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonication is recommended to aid dissolution. Sonicate the tube in a water bath for 5-10 minutes, or until the solution is clear. Gentle warming may also be applied if necessary.
- Storage:
 - Once fully dissolved, the **Atinvcitinib** stock solution should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 1 year). For short-term storage, -20°C is acceptable for up to one month.

Workflow for Atinvcitinib Stock Solution Preparation



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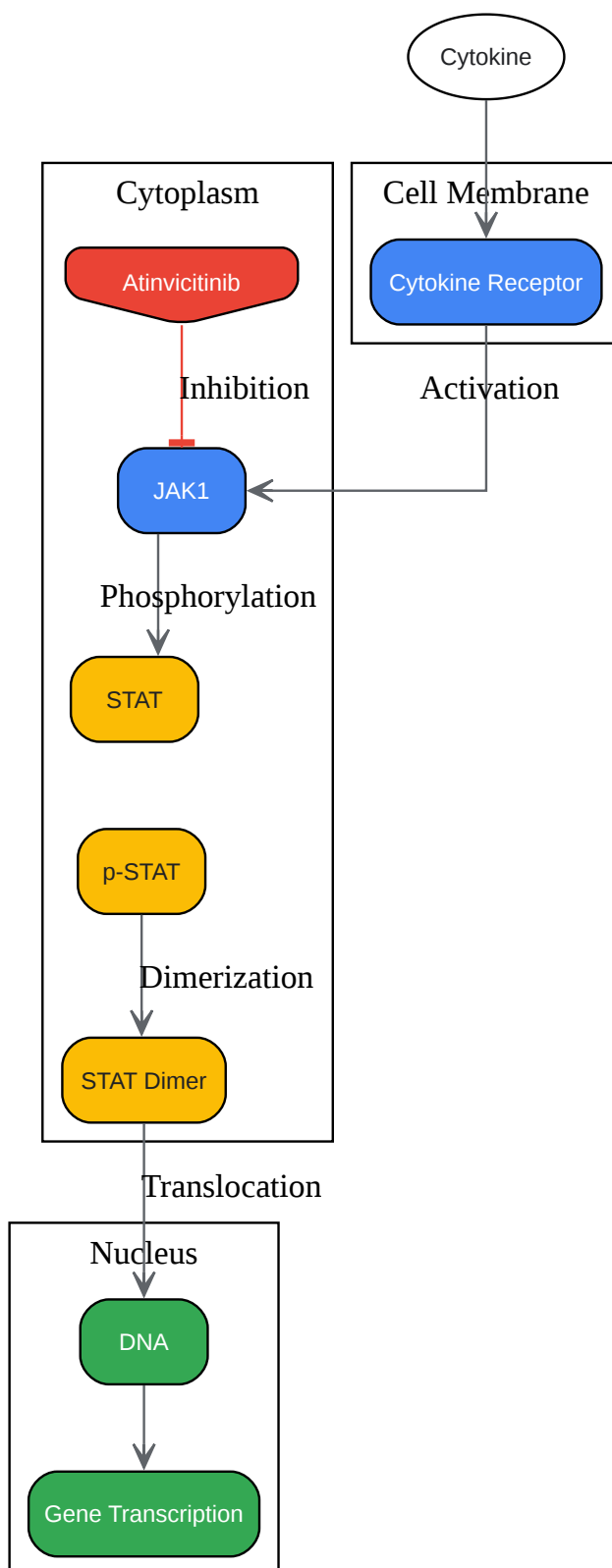
Caption: Workflow for the preparation of **Atinvicitinib** stock solution in DMSO.

Safety and Handling Precautions

- **Atinvicitinib** is for research use only and should not be used in humans.
- Handle **Atinvicitinib** powder and its solutions in a well-ventilated area, preferably in a chemical fume hood.
- Avoid inhalation of the powder and contact with skin and eyes.
- Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, when handling this compound.
- In case of accidental contact, wash the affected area thoroughly with water.
- Consult the Safety Data Sheet (SDS) for more detailed safety information.

Signaling Pathway of Atinvicitinib

Atinvicitinib is a selective inhibitor of Janus kinase 1 (JAK1). The JAK-STAT signaling pathway is crucial for mediating the biological effects of numerous cytokines and growth factors. **Atinvicitinib** exerts its effect by blocking the phosphorylation and activation of STAT proteins, thereby inhibiting the transcription of target genes involved in inflammatory and immune responses.



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Caption: Simplified JAK1/STAT signaling pathway and the inhibitory action of **Atinvcitinib**.

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